

# Potential hazards and safety information for 3-Bromo-2-methylbenzamide

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## Compound of Interest

Compound Name: 3-Bromo-2-methylbenzamide

Cat. No.: B1444311

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An In-depth Technical Guide to the Potential Hazards and Safety Information for **3-Bromo-2-methylbenzamide**

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

**3-Bromo-2-methylbenzamide** is a halogenated aromatic amide whose toxicological properties have not been thoroughly investigated. However, available data from suppliers and chemical databases indicate that it should be handled with caution. The primary hazards associated with this compound are significant irritation to the skin, eyes, and respiratory tract. This guide provides a comprehensive overview of the known hazards, safe handling protocols, and emergency procedures necessary for minimizing risk in a laboratory setting. Adherence to the protocols outlined herein is critical for ensuring personnel safety and maintaining a compliant research environment.

## Chemical Identification and Physicochemical Properties

A clear understanding of the compound's basic properties is fundamental to safe handling.

Property	Value	Reference
Chemical Name	3-Bromo-2-methylbenzamide	--INVALID-LINK--[1]
CAS Number	919363-09-0	--INVALID-LINK--[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> BrNO	--INVALID-LINK--[1]
Molecular Weight	214.06 g/mol	--INVALID-LINK--[2]
Appearance	Solid (Assumed based on related compounds)	N/A
pKa (Predicted)	15.39 ± 0.50	--INVALID-LINK--[1]

## Hazard Identification and GHS Classification

According to data provided by chemical suppliers under the Globally Harmonized System (GHS), **3-Bromo-2-methylbenzamide** is classified as a hazardous substance. The primary concerns are its irritant properties.

- Signal Word: Warning[3][4]

Hazard Statements:

- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H335: May cause respiratory irritation.[3][4]

Precautionary Statements: A comprehensive list of precautionary statements (P-statements) dictates the necessary measures to prevent and respond to exposure. Key statements include:

- Prevention: P261 (Avoid breathing dust), P264 (Wash skin thoroughly after handling), P271 (Use only outdoors or in a well-ventilated area), P280 (Wear protective gloves/eye protection/face protection).[5][6]
- Response: P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P304+P340 (IF INHALED: Remove person to fresh air), P305+P351+P338 (IF IN EYES: Rinse cautiously

with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P312 (Call a POISON CENTER or doctor if you feel unwell).[5][6]

- Storage: P403+P233 (Store in a well-ventilated place. Keep container tightly closed), P405 (Store locked up).[6]
- Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[3][5]

Caption: GHS Pictogram and associated hazard statements.

## Toxicological Information

Core Insight: The most critical piece of information for researchers is that the chemical, physical, and toxicological properties of **3-Bromo-2-methylbenzamide** have not been thoroughly investigated.[3][7] This lack of comprehensive data necessitates a conservative approach, treating the compound as potentially harmful beyond its known irritant effects.

- Acute Effects:
  - Skin Contact: Causes irritation, which may manifest as redness and discomfort at the site of contact.[4]
  - Eye Contact: Causes serious irritation, potentially leading to redness and profuse watering.[4]
  - Inhalation: May cause irritation of the throat and respiratory tract, with symptoms like a feeling of tightness in the chest, coughing, or wheezing.[4]
  - Ingestion: Harmful if swallowed.[3][5][7] May cause soreness and redness of the mouth and throat.[4]
- Chronic Effects: No data is available regarding long-term exposure, carcinogenicity, mutagenicity, or reproductive toxicity.[7]

## Experimental Protocols: Safe Handling and Storage

Given the hazard profile, stringent operational protocols are mandatory. All work must be predicated on the principle of minimizing exposure.

## Engineering Controls and Work Practices

The causality behind these controls is to create a physical barrier between the researcher and the chemical, preventing inhalation of dust and contact with skin or eyes.

- Designated Work Area: All handling of **3-Bromo-2-methylbenzamide**, including weighing and solution preparation, must be conducted within a certified chemical fume hood.[4]
- Ventilation: Ensure the fume hood has sufficient airflow and is functioning correctly before beginning work. Mechanical exhaust is required.[3]
- Handling: Avoid direct contact with the substance.[4] Avoid the formation and spread of dust and aerosols.[7] Use non-sparking tools where applicable.[8]
- Hygiene: Wash hands and any exposed skin thoroughly after handling, before breaks, and at the end of the workday.[3][7] Do not eat, drink, or smoke in the work area.[3][5]
- Contamination: An eyewash station and safety shower must be readily accessible in the immediate work area.[3][9]

## Storage Conditions

Proper storage is a self-validating system to ensure chemical stability and prevent accidental release.

- Container: Keep the container tightly closed in its original packaging.[4]
- Environment: Store in a cool, dry, and well-ventilated area.[3][4] Recommended storage temperatures from related compounds suggest 2-8°C or 10-25°C.[3][7]
- Incompatibilities: Store away from strong oxidizing agents, strong bases, and strong reducing agents.[10] The compound may also be light-sensitive.[4]

## Personal Protective Equipment (PPE)

A multi-layered PPE approach is required to provide comprehensive protection. The choice of specific equipment must be based on a risk assessment of the planned experiment.

PPE Category	Specification & Rationale
Eye/Face Protection	Chemical safety goggles conforming to NIOSH (US) or EN 166 (EU) standards are mandatory. [7] For procedures with a higher risk of splashes, a face shield should be worn in addition to goggles.[7][11]
Hand Protection	Compatible, chemical-resistant gloves (e.g., nitrile) must be worn.[3][4] Gloves must be inspected for integrity before use. Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact. Dispose of contaminated gloves after use.[7]
Skin/Body Protection	A laboratory coat (flame-retardant recommended) must be worn and kept buttoned.[12] For larger quantities or significant splash risk, a chemical-resistant apron over the lab coat is advised.[12] Closed-toe shoes are mandatory.[12]
Respiratory Protection	All work should be done in a fume hood. If a fume hood is not available or if engineering controls fail, a NIOSH/MSHA-approved respirator with appropriate cartridges for organic vapors and particulates (e.g., P95) must be used.[3][7] A self-contained breathing apparatus (SCBA) must be available for emergency situations.[4]

## Emergency Procedures and First Aid

Immediate and correct response to an exposure is critical. All personnel must be familiar with these procedures before working with the compound.

## First Aid Measures

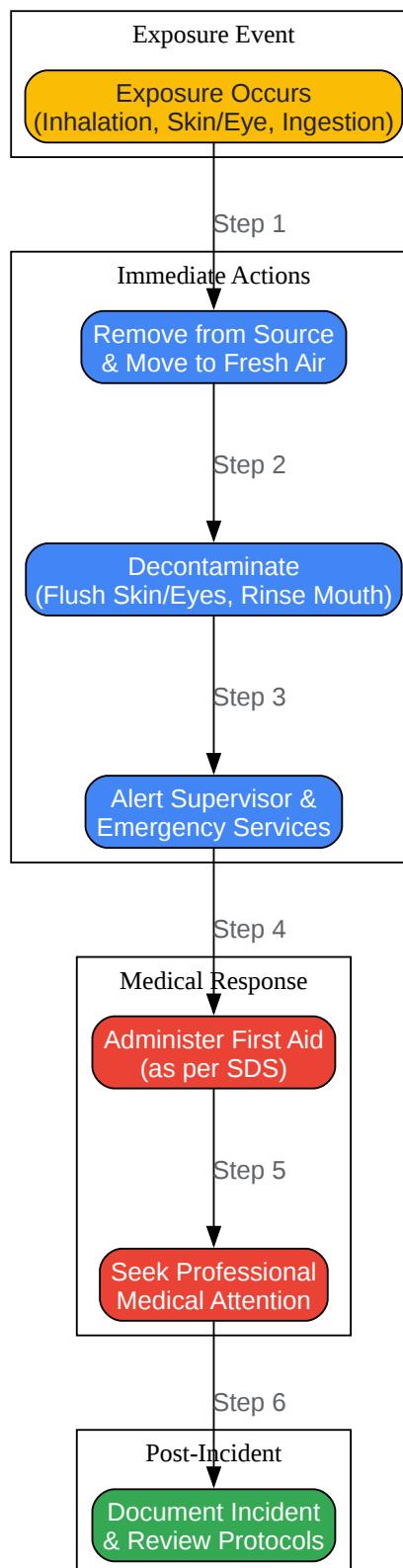
- Inhalation: Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[3][5] If breathing is difficult, irregular, or has stopped, administer artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[3][4] Seek medical attention if irritation occurs or persists.[6]
- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, holding the eyelids open.[3][4] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention, consulting an ophthalmologist.[3]
- Ingestion: Do NOT induce vomiting.[5] Wash out the mouth with water, provided the person is conscious.[3][4] Call a physician or poison control center immediately.[3][5]

## Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam.[4][5]
- Specific Hazards: During combustion, the compound may emit toxic fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide (HBr).[4]
- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[3][4]

## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area.[7] Do not touch spilled material. Wear full PPE as described in Section 5. Ensure adequate ventilation.
- Environmental Precautions: Prevent the product from entering drains, soil, or surface water. [3][4]
- Containment and Cleanup: For a solid spill, carefully sweep up or vacuum the material without creating dust and place it into a suitable, closed, and labeled container for disposal. [7] For solutions, absorb with an inert material (e.g., sand, vermiculite) and transfer to a sealed container.[4] Thoroughly clean the contaminated area afterward.[3]



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Caption: A generalized workflow for responding to a chemical exposure event.

# Disposal Considerations

Chemical waste must be managed to ensure the safety of personnel and the environment.

- Waste Treatment: Dispose of surplus and non-recyclable solutions by offering them to a licensed disposal company.<sup>[7]</sup> Do not dispose of the material into drains or the environment.
- Contaminated Packaging: Dispose of contaminated packaging as unused product.<sup>[7]</sup> All waste disposal must be in accordance with local, regional, and national regulations.<sup>[3]</sup>

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